

Characterization Guide: 2-[(4-Methylphenyl)amino]cyclohexan-1-ol via IR Spectroscopy

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Compound of Interest

Compound Name:	2-[(4-Methylphenyl)amino]cyclohexan-1-ol
CAS No.:	65349-53-3
Cat. No.:	B2724069

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Executive Summary

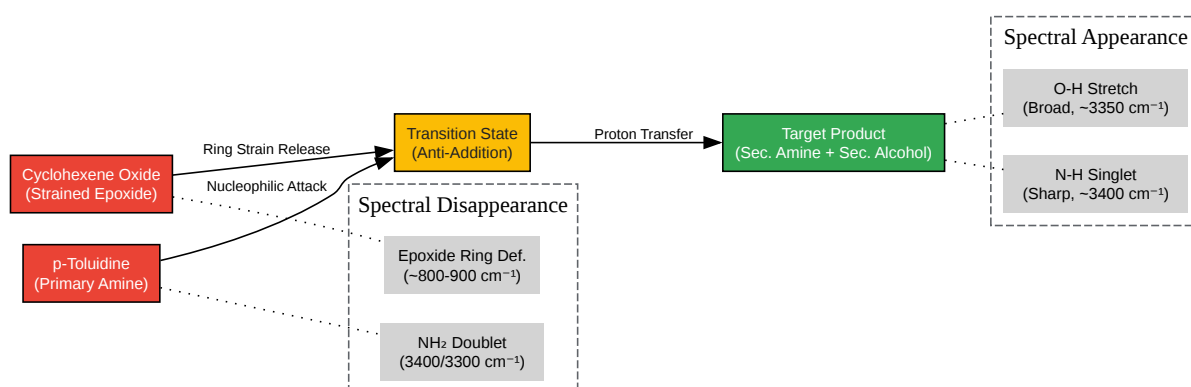
This guide provides a definitive spectroscopic protocol for characterizing **2-[(4-Methylphenyl)amino]cyclohexan-1-ol** (also referred to as trans-2-(p-tolylamino)cyclohexanol). This molecule is typically synthesized via the aminolysis of cyclohexene oxide with p-toluidine.

For the researcher, the critical analytical challenge is not merely identifying functional groups but verifying the regioselective ring-opening and distinguishing the product from its precursors (p-toluidine and cyclohexene oxide). This guide replaces generic spectral lists with a comparative logic framework, enabling you to validate reaction completion and stereochemical integrity.

Mechanistic Context & Structural Logic

To interpret the IR spectrum accurately, one must understand the vibrational changes induced by the synthesis. The reaction involves the nucleophilic attack of p-toluidine on cyclohexene oxide, typically yielding the trans-isomer due to steric constraints during the SN2-like ring opening.

Figure 1: Synthesis & Vibrational Transformation Map



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Caption: Transformation of vibrational modes during the aminolysis of cyclohexene oxide. Note the transition from a primary amine doublet to a secondary amine singlet and the emergence of the hydroxyl band.

Comparative Analysis: Target vs. Alternatives

In this context, "alternatives" refer to the starting materials (precursors) whose presence indicates incomplete reaction. The most common error in characterizing this beta-amino alcohol is misidentifying the N-H and O-H region due to overlap.

The Diagnostic "Fingerprint" Comparison

The following table contrasts the target molecule against its precursors. Use this to validate purity.

Vibrational Mode	Target: 2-[(4-Methylphenyl)amino]cyclohexan-1-ol	Precursor: p-Toluidine	Precursor: Cyclohexene Oxide	Diagnostic Status
N-H Stretching	Single band (weak/sharp) ~3380–3420 cm^{-1} (Secondary Amine)	Doublet ~3440 & 3360 cm^{-1} (Primary Amine)	Absent	CRITICAL: Presence of a doublet indicates unreacted amine.
O-H Stretching	Broad band ~3200–3400 cm^{-1} (H-bonded)	Absent	Absent	CRITICAL: Confirms ring opening.
C-O Stretching	Strong ~1060 cm^{-1} (Secondary Alcohol)	Absent	Ring breathing ~820–850 cm^{-1} (Epoxide)	Differentiates alcohol from ether/epoxide.
Aromatic C-H	Out-of-plane bend ~815 cm^{-1} (p-substituted)	Out-of-plane bend ~815 cm^{-1}	Absent	Confirms presence of p-tolyl moiety.
Aliphatic C-H	Strong, 2850–2930 cm^{-1} (Cyclohexyl ring)	Weak (Methyl only)	Strong, 2850–2950 cm^{-1}	Non-diagnostic (present in both).

Intramolecular Hydrogen Bonding

The target molecule is a

-amino alcohol. In the trans configuration, the -OH and -NH- groups can engage in intramolecular hydrogen bonding.

- Effect: This often shifts the O-H stretch to lower wavenumbers (closer to 3300 cm^{-1}) and broadens it significantly compared to a free alcohol.

- Observation: You will likely see a sharp N-H peak "riding" on the shoulder of a broader O-H envelope.

Detailed Peak Assignment Protocol

This protocol is designed for data acquired via FT-IR (ATR or KBr pellet).

Region 1: High Frequency (3000–3600 cm^{-1})

- 3600–3200 cm^{-1} (Mixed Mode): Look for a broad absorption centered around 3350 cm^{-1} (O-H stretch). Superimposed or slightly higher (approx. 3400 cm^{-1}), look for a sharper, weaker spike.
 - Validation: If you see two sharp spikes clearly resolved, your product is contaminated with p-toluidine.
- 3000–3100 cm^{-1} (Aromatic C-H): Weak intensity.^[1] Corresponds to the protons on the p-tolyl ring.

Region 2: Aliphatic/Fingerprint (1000–3000 cm^{-1})

- 2850–2930 cm^{-1} (Aliphatic C-H): Strong absorptions from the cyclohexane methylene (-CH₂-) groups.
- 1600 & 1515 cm^{-1} (Aromatic C=C): Characteristic "breathing" modes of the benzene ring. The band at ~1515 cm^{-1} is often very strong for p-substituted rings.
- 1250–1310 cm^{-1} (C-N Stretch): Aromatic amine C-N stretching. This band is typically strong and distinct.
- 1050–1070 cm^{-1} (C-O Stretch): Characteristic of a secondary alcohol (cyclohexanol-like).

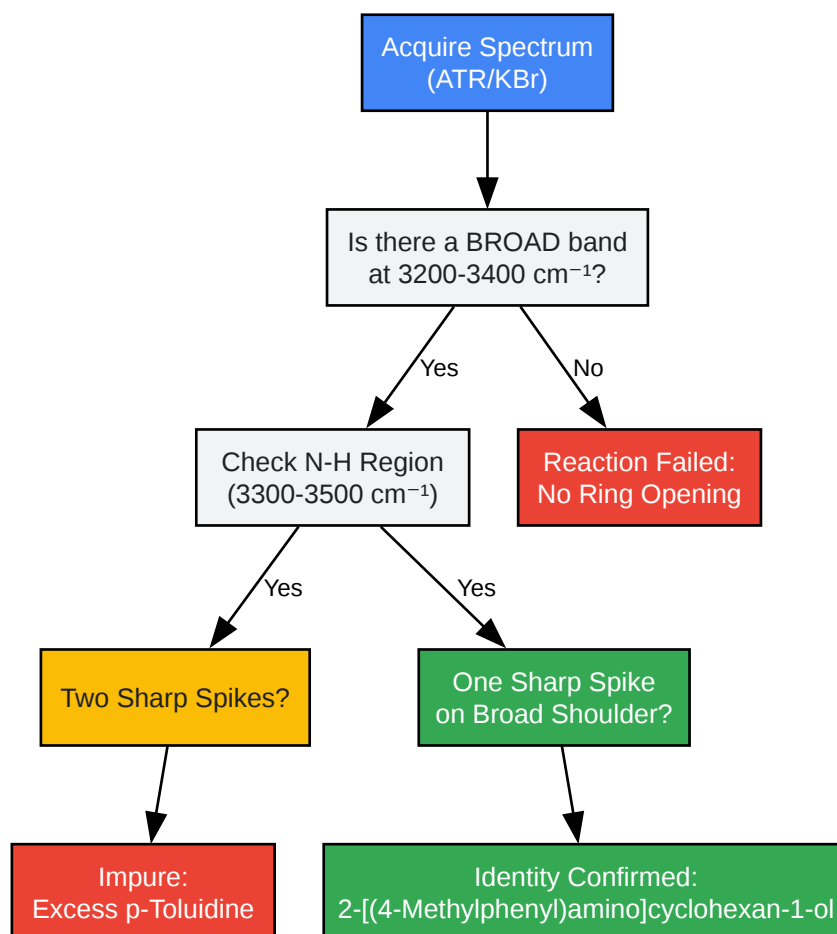
Region 3: Low Frequency (<1000 cm^{-1})

- 810–820 cm^{-1} (OOP Bending): A strong, sharp peak indicative of para-substitution (two adjacent hydrogens on the aromatic ring). This confirms the p-tolyl group is intact.

Experimental Workflow: Self-Validating Protocol

To ensure high E-E-A-T (Experience, Expertise, Authoritativeness, and Trustworthiness), follow this decision tree to validate your synthesis.

Figure 2: IR Characterization Decision Tree



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Caption: Logic flow for validating the aminolysis product using IR spectral features.

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